Operational Risk Management: (4-Iodopyridin-3-yl) Acetate

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Compound of Interest

Compound Name:	*(4-iodopyridin-3-yl) acetate*
Cat. No.:	*B8596610*

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Technical Safety Guide & Handling Protocol

Document Control:

- Target Compound: **(4-iodopyridin-3-yl) acetate**
- Synonyms: 3-Acetoxy-4-iodopyridine; Acetic acid 4-iodo-pyridin-3-yl ester
- Parent Scaffold: 4-Iodo-3-hydroxypyridine (CAS: 188057-20-7)[1]
- Classification: Halogenated Heterocycle / Reactive Ester

Part 1: Molecular Intelligence & Synthetic Utility

Chemical Identity

This compound is a bifunctionalized pyridine intermediate used primarily in high-value cross-coupling reactions (Suzuki-Miyaura, Sonogashira). Its safety profile is dictated by three structural features:

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- The Pyridine Core: Imparts basicity and potential biological activity (kinase inhibition pharmacophore).
- The C-4 Iodine: A labile bond susceptible to homolytic cleavage by light (photolysis), generating radical species.
- The C-3 Acetate: A masking group for the hydroxyl moiety, susceptible to hydrolysis under basic or aqueous conditions.

Physicochemical Properties (Predicted)

Data extrapolated from structural analogs (Read-Across Method) for R&D planning.

Property	Value / Characteristic	Operational Implication
Molecular Formula	$C_7H_6INO_2$	N/A
Molecular Weight	263.03 g/mol	Gravimetric calculations
Physical State	Solid (Crystalline powder)	Dust inhalation risk
Color	Off-white to pale yellow	Yellowing indicates iodine liberation (decomposition)
Solubility	DMSO, DMF, DCM, EtOAc	Poor water solubility; hydrolyzes slowly in water
Melting Point	~60–80 °C (Predicted)	Store below 25°C to prevent sintering

Part 2: Hazard Identification & Toxicology (E-E-A-T)

GHS Classification (Derived)

As a specialized research intermediate, specific toxicological data is limited. The following classification is derived from the parent compound (4-iodo-3-hydroxypyridine) and general pyridine esters.

Signal Word:WARNING

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Hazard Class	Code	Statement	Mechanism of Action
Skin Irritation	H315	Causes skin irritation	Pyridine absorption / Acidic hydrolysis on skin
Eye Irritation	H319	Causes serious eye irritation	Mucosal membrane attack by hydrolysis products
STOT - SE	H335	May cause respiratory irritation	Inhalation of dust/aerosol irritates bronchial lining
Acute Toxicity	H302	Harmful if swallowed	Pyridine metabolic toxicity (CYP450 inhibition)

Degradation Chemistry & Toxicology

Understanding the breakdown of this molecule is critical for safety. Upon exposure to moisture (hydrolysis) or light (photolysis), the compound degrades into distinct hazards.

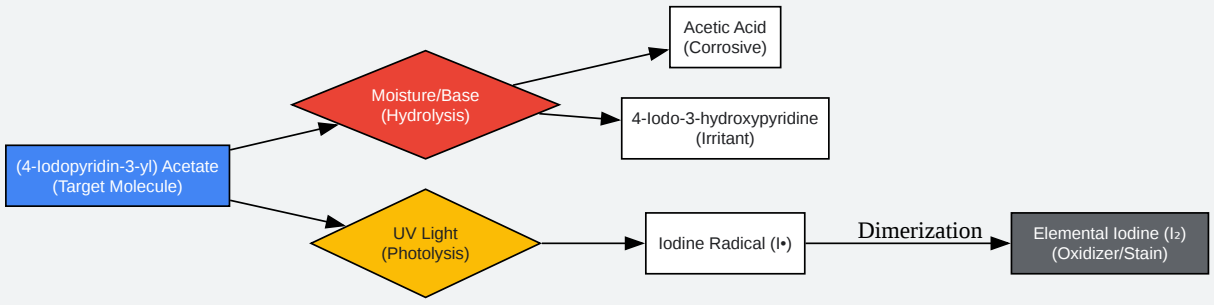
Key Degradation Pathway:

- Hydrolysis: Generates Acetic Acid (corrosive/irritant) and 4-Iodo-3-hydroxypyridine (irritant).
- Photolysis: Homolytic cleavage of the C-I bond releases Iodine radicals, which can recombine to form elemental Iodine (

  ), a strong oxidant and staining agent.

Visualization: Degradation Logic

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Figure 1: Environmental degradation pathways. Note that the liberation of acetic acid can lower the pH of the local environment, potentially accelerating further degradation.

Part 3: Strategic Handling & Engineering Controls

Personal Protective Equipment (PPE) Matrix

Standard latex gloves provide insufficient protection against pyridine derivatives due to high permeation rates.

- Respiratory: NIOSH N95 (dust) or P100 (if fine powder). Use a half-mask respirator with organic vapor cartridges if handling >10g outside a fume hood.
- Hands (Primary):Nitrile Rubber (minimum 0.11 mm thickness).
- Hands (High Risk): If handling solutions in DCM/DMF, use Silver Shield (Laminate) gloves under nitrile gloves. Pyridines permeate nitrile rapidly in organic solvents.
- Eyes: Chemical safety goggles (ANSI Z87.1). Face shield required for scale-up (>50g).

Storage & Stability Protocol

- Temperature: Refrigerate (2–8°C).
- Atmosphere: Store under inert gas (Argon/Nitrogen) is preferred but not strictly required if the container is well-sealed.

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- Light:CRITICAL. Amber vials or foil-wrapped containers. The C-I bond is photosensitive.
- Segregation: Keep away from strong oxidizing agents and strong bases (which trigger rapid hydrolysis).

Experimental Handling (The "Self-Validating" Workflow)

To ensure scientific integrity and safety, follow this check before every reaction:

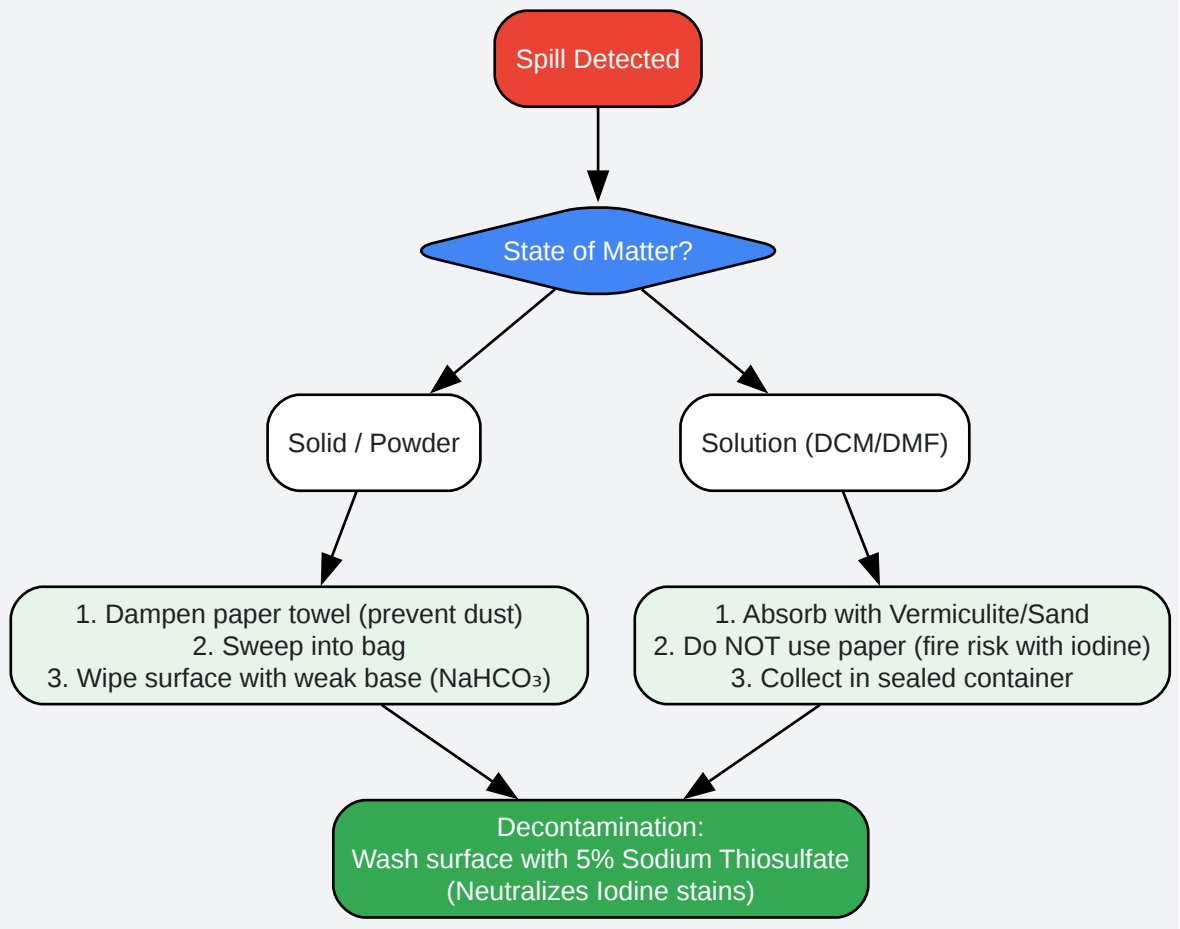
- Visual Inspection: Check for yellow/brown discoloration. If present, free iodine has formed.
- Olfactory Check (Caution): A vinegar smell (acetic acid) indicates significant hydrolysis. Purify before use.
- TLC Monitoring: Run a TLC (Hexane/EtOAc). If a baseline spot (hydroxypyridine) or a smear appears, the acetate group is cleaving.

Part 4: Emergency Response & Waste Management

Spill Response Decision Tree

Do not treat this merely as "generic organic waste." The iodine content requires specific attention to prevent staining and downstream reactivity.

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Figure 2: Logic flow for spill remediation. Sodium Thiosulfate is the specific antidote for iodine staining/residue.

First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes.[2][3][4] Do not rub (abrasive crystals).
- Skin Contact: Wash with soap and water.[2][3][4][5][6][7][8] If yellow staining occurs (iodine), wash with a solution of sodium thiosulfate (photographer's hypo) if available, or extensive soap and water.
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration of pyridine/iodine compounds).[2][5][9]

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Waste Disposal[3][4]

- Stream: Halogenated Organic Waste.
- Note: Do not mix with strong acid waste streams (risk of HI gas evolution).

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